

Application Note: Quantification of Diclosulam Residues by High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: 8-Chloro Diclosulam

Cat. No.: B15292556

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Introduction

Diclosulam is a selective herbicide from the triazolopyrimidine sulfonanilide chemical family, primarily used for the control of broadleaf weeds in crops such as soybeans and peanuts.[1] Its persistence in soil and potential for runoff into water sources necessitates sensitive and reliable analytical methods for monitoring its residues.[2] This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of diclosulam residues in soil and water samples. The described protocols are intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Principle

This method involves the extraction of diclosulam from the sample matrix, followed by cleanup to remove interfering substances, and subsequent quantification using a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system equipped with a UV or PDA detector. [3][4] The concentration of diclosulam is determined by comparing the peak area of the analyte in the sample to that of a known standard.

Experimental Protocols

Materials and Reagents

- Diclosulam analytical standard (purity >99%)

- HPLC grade acetonitrile, methanol, and water
- Ortho-phosphoric acid (85%)
- Dichloromethane
- Acetone
- Anhydrous sodium sulfate
- Silica gel and Florisil for column chromatography
- Solid-Phase Extraction (SPE) C18 cartridges
- 0.2 μm syringe filters

Standard Solution Preparation

- Stock Standard Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of diclosulam analytical standard into a 10 mL volumetric flask. Dissolve and make up to the mark with HPLC grade acetonitrile.[4]
- Intermediate Standard Solution (100 $\mu\text{g/mL}$): Dilute 1 mL of the stock solution to 10 mL with acetonitrile.
- Working Standard Solutions (0.1 - 20 $\mu\text{g/mL}$): Prepare a series of working standards by serial dilution of the intermediate standard solution with the mobile phase.[4] These solutions are used to construct the calibration curve.

Sample Preparation

- Extraction: Weigh 50 g of air-dried and sieved soil into a 250 mL conical flask. Add 100 mL of a mixture of acetone and water (8:2 v/v) and shake for 30 minutes on a mechanical shaker. [2] Filter the extract. Re-extract the soil residue with another 70 mL and then 50 mL of the same solvent mixture.[4]
- Liquid-Liquid Partitioning: Combine the filtrates and concentrate the extract using a rotary vacuum evaporator at 40°C to remove the acetone. Transfer the aqueous extract to a

separatory funnel and partition three times with 100 mL, 50 mL, and 50 mL of dichloromethane.[2]

- **Drying:** Pass the combined dichloromethane fractions through a funnel containing anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Evaporate the dichloromethane extract to dryness using a rotary evaporator.
- **Cleanup (Column Chromatography):** Prepare a chromatography column with a slurry of 10 g of a 1:1 mixture of silica gel and Florisil in hexane. Place anhydrous sodium sulfate at the top and bottom of the column packing.[2] Dissolve the residue from step 4 in a small volume of hexane and load it onto the column.
- **Elution:** Elute the column sequentially with 100 mL of n-hexane, 100 mL of hexane:dichloromethane (8:2 v/v), and finally 100 mL of methanol.[2] The diclosulam will be in the methanol fraction.
- **Final Preparation:** Evaporate the methanol fraction to dryness and reconstitute the residue in a known volume (e.g., 5 mL) of the HPLC mobile phase.[2] Filter the solution through a 0.2 µm syringe filter before injection into the HPLC system.
- **Solid-Phase Extraction (SPE):** Condition a C18 SPE cartridge by passing 5 mL of acetonitrile followed by 5 mL of 0.01 N hydrochloric acid.[5]
- **Sample Loading:** Acidify the water sample (75 mL) with 1 mL of 1.0 N hydrochloric acid.[5] Pass the acidified sample through the conditioned C18 SPE cartridge at a flow rate of approximately 4 mL/min.[5]
- **Washing:** Rinse the cartridge with 5 mL of 40% acetonitrile in 0.01 N hydrochloric acid and then dry the cartridge under vacuum.[5]
- **Elution:** Elute the diclosulam from the cartridge with acetonitrile.
- **Final Preparation:** Evaporate the eluate to dryness and reconstitute the residue in a suitable volume of the mobile phase. Filter through a 0.2 µm syringe filter prior to HPLC analysis.

HPLC Operating Conditions

The following table summarizes the recommended HPLC conditions for the analysis of diclosulam.

Parameter	Condition 1	Condition 2
Column	C18 (250 mm x 4.6 mm, 5 μ m) [4]	Thermo C18 (250 mm x 4.6 mm)[2]
Mobile Phase	Acetonitrile : 0.1% Ortho-phosphoric acid in water (40:60 v/v)[3][4]	Methanol : Water (1:1 v/v)[2]
Flow Rate	1.0 mL/min[3][4]	0.5 mL/min[2]
Injection Volume	20 μ L	20 μ L
Detector	PDA or UV-VIS	UV-VIS
Wavelength	204 nm[3][4]	235 nm[2]
Column Temperature	Ambient	Ambient
Retention Time	$\sim 3.2 \pm 0.4$ min (Varies with exact conditions)[1]	$\sim 5.36 \pm 0.20$ min[2]

Data Presentation

The quantitative data for the HPLC method validation for diclosulam analysis are summarized in the tables below.

Table 1: Method Validation Parameters

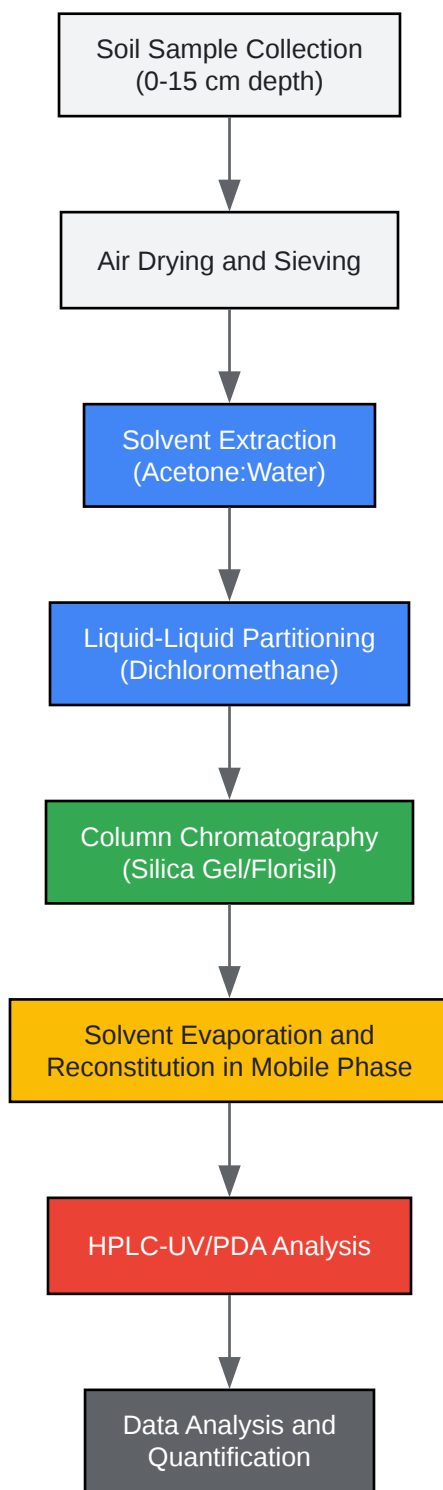
Parameter	Soil	Water
Linearity Range	0.1 - 20 μ g/mL[4]	0.03 - 5.0 μ g/mL[1]
Correlation Coefficient (r^2)	>0.99	>0.99
Limit of Detection (LOD)	0.02 μ g/g[2]	0.006 ng/mL[5]
Limit of Quantification (LOQ)	0.05 μ g/g[2]	0.10 ng/mL[5]

Table 2: Recovery Studies

Matrix	Fortification Level	Average Recovery (%)
Soil	0.05, 0.10, 1.00 µg/g	88.33 - 91.67[2]
Soybean Cropped Soil	Not Specified	90.67
Soybean Plant	Not Specified	88.67
Soybean Oil	Not Specified	88.33
De-oiled Cake	Not Specified	89.33
Water	0.10 - 20 ng/mL	>70[3]

Visualization

The following diagram illustrates the general experimental workflow for the quantification of diclosulam residues in soil samples.



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Caption: Workflow for Diclosulam Residue Analysis in Soil Samples.

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References

- 1. ijcma.com [ijcma.com]
- 2. cabidigitallibrary.org [cabidigitallibrary.org]
- 3. ijcma.com [ijcma.com]
- 4. ijcma.com [ijcma.com]
- 5. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
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